

Sequoyitol: A Technical Guide for Researchers and Drug Development Professionals

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This document provides a comprehensive overview of **Sequoyitol** (5-O-Methyl-myo-inositol), a naturally occurring methylated inositol with significant potential in therapeutic applications, particularly in the management of diabetes and related complications.

Physicochemical Properties

Sequoyitol is a water-soluble small molecule.[1] Its key physicochemical properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C7H14O6	[1][2]
Molecular Weight	194.18 g/mol	[1][2]
Melting Point	241-244°C	
Boiling Point	317.2°C at 760 mmHg	
Density	1.56 g/cm ³	
Flash Point	145.6°C	
Vapor Pressure	3.28E-05 mmHg at 25°C	
Solubility	Soluble in DMSO and pyridine; slightly soluble in methanol.	
Appearance	Solid powder	

Biological Activity and Mechanism of Action

Sequoyitol has demonstrated significant anti-diabetic effects in preclinical studies. It improves hyperglycemia and glucose intolerance by targeting multiple cell types, including hepatocytes, adipocytes, and pancreatic β -cells.[1]

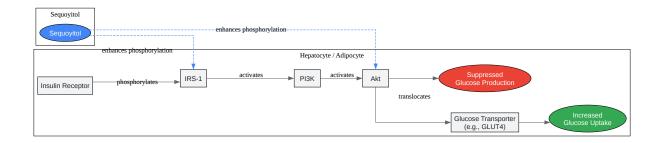
Insulin Sensitizing Effects

Sequoyitol enhances insulin signaling in both liver and fat cells.[1] It promotes the phosphorylation of Insulin Receptor Substrate-1 (IRS-1) and Akt, key downstream effectors in the insulin signaling cascade.[1] This enhanced signaling leads to:

- Suppressed hepatic glucose production: Sequoyitol increases the ability of insulin to suppress glucose output from primary hepatocytes.[1]
- Increased glucose uptake: It stimulates glucose uptake into primary adipocytes.[1]

Interestingly, **Sequoyitol** can also suppress glucose production in hepatocytes and stimulate basal glucose uptake in adipocytes through an insulin-independent mechanism, suggesting it may not solely rely on the Akt pathway for these effects.[1]





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Caption: Simplified Insulin Signaling Pathway Enhanced by Sequoyitol.

Protection of Pancreatic β-Cells

Sequoyitol has shown protective effects on pancreatic β -cells. It can shield INS-1 cells (a rat β -cell line) from injury induced by streptozotocin or hydrogen peroxide.[1] In animal models of streptozotocin-induced β -cell deficiency, treatment with **Sequoyitol** led to increased plasma insulin levels, suggesting a role in preserving or enhancing β -cell function.[1]

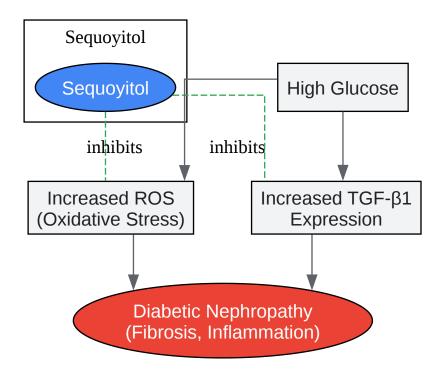
Amelioration of Diabetic Nephropathy

In a rat model of diabetic nephropathy, **Sequoyitol** administration for six weeks resulted in a significant decrease in fasting blood glucose, blood urea nitrogen (BUN), and serum creatinine levels, while increasing insulin levels.[3] The proposed mechanism involves:

 Antioxidant Activity: Sequoyitol treatment increased the total antioxidative capacity and decreased levels of reactive oxygen species (ROS) and malondialdehyde (MDA).[3]



 Regulation of TGF-β1 Expression: The expression of transforming growth factor-beta 1 (TGF-β1), a key fibrotic factor, was decreased with Sequoyitol treatment.[3]



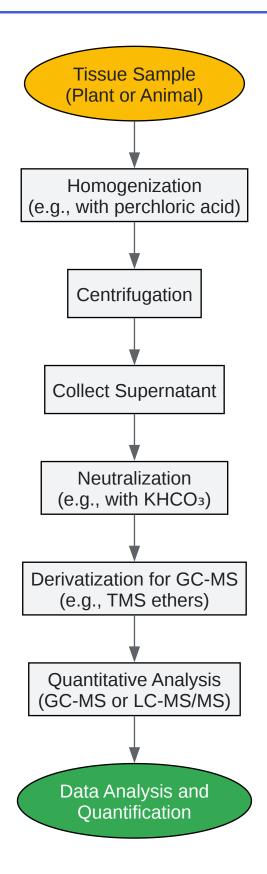
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Caption: Mechanism of **Sequoyitol** in Ameliorating Diabetic Nephropathy.

Experimental Protocols Extraction and Analysis of Sequoyitol from Biological Samples

The following provides a general workflow for the extraction and quantitative analysis of **Sequoyitol** from plant or animal tissues.





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